

# An In-Depth Technical Guide to o-Tolylboronic Acid Pinacol Ester

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## Compound of Interest

**Compound Name:** 4,4,5,5-Tetramethyl-2-(o-tolyl)-1,3,2-dioxaborolane

**Cat. No.:** B069284

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, properties, synthesis, and applications of o-tolylboronic acid pinacol ester, a key reagent in modern synthetic chemistry.

## Compound Identification and Structure

o-Tolylboronic acid pinacol ester, systematically named 4,4,5,5-tetramethyl-2-(2-methylphenyl)-1,3,2-dioxaborolane, is an organoboron compound widely utilized in organic synthesis, particularly in carbon-carbon bond-forming reactions.[\[1\]](#)

Molecular Structure:

Figure 1: 2D Chemical Structure of o-Tolylboronic Acid Pinacol Ester.

## Physicochemical and Spectroscopic Properties

The physical and chemical properties of o-tolylboronic acid pinacol ester are summarized below. This data is essential for its handling, storage, and use in chemical reactions.

Property	Value	Reference(s)
IUPAC Name	4,4,5,5-tetramethyl-2-(2-methylphenyl)-1,3,2-dioxaborolane	<a href="#">[1]</a>
Synonyms	2-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)toluene	
CAS Number	195062-59-0	<a href="#">[1]</a>
Molecular Formula	C <sub>13</sub> H <sub>19</sub> BO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	218.10 g/mol	<a href="#">[1]</a>
Physical Form	Liquid	N/A
Melting Point	18 °C	N/A
Boiling Point	303.1 °C at 760 mmHg	N/A

Table 1: Key Physicochemical Properties.

## Nuclear Magnetic Resonance (NMR) Data

NMR spectroscopy is a primary method for the structural confirmation of o-tolylboronic acid pinacol ester. While a publicly citable, peer-reviewed spectrum was not available at the time of this guide's compilation, the expected chemical shifts in CDCl<sub>3</sub> can be predicted based on analogous structures.

Nucleus	Predicted Chemical Shift ( $\delta$ ) ppm	Assignment	Multiplicity
$^1\text{H}$ NMR	~7.7 (1H)	Aromatic H (ortho to Boron)	d
	~7.3-7.1 (3H)	Aromatic H	m
	~2.5 (3H)	Tolyl - $\text{CH}_3$	s
	~1.3 (12H)	Pinacol - $\text{CH}_3$	s
$^{13}\text{C}$ NMR	~145	Aromatic C (ipso to - $\text{CH}_3$ )	s
	~136	Aromatic C-H	s
	~130	Aromatic C-H	s
	~125	Aromatic C-H	s
	~84	Pinacol C-O	s
	~25	Pinacol - $\text{CH}_3$	s
	~22	Tolyl - $\text{CH}_3$	s

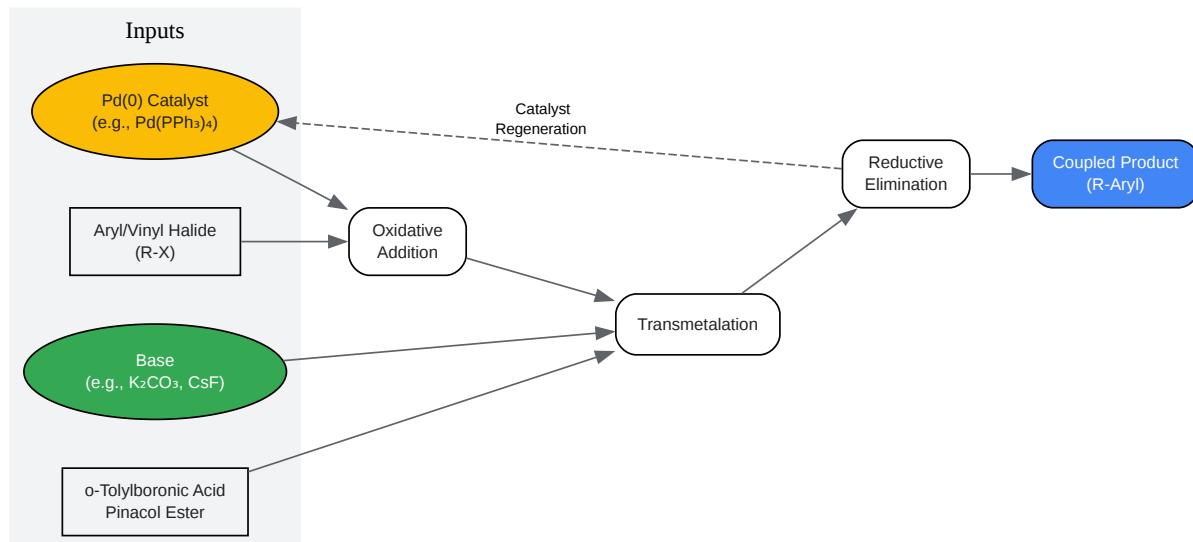
Table 2: Predicted  $^1\text{H}$  and  $^{13}\text{C}$  NMR Chemical Shifts in  $\text{CDCl}_3$ . Note: The carbon atom attached to boron is often difficult to observe due to quadrupolar relaxation and is not listed.

## Reactivity and Applications

The primary application of o-tolylboronic acid pinacol ester is as a coupling partner in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. The pinacol ester group offers enhanced stability and handling properties compared to the free boronic acid, preventing premature decomposition and protodeboronation. This stability makes it a valuable building block in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs) and advanced materials.

## Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura coupling is a versatile method for forming carbon-carbon bonds between an organoboron species and an organic halide or triflate, catalyzed by a palladium(0) complex.



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Figure 2: Generalized Workflow for a Suzuki-Miyaura Cross-Coupling Reaction.

This reaction is fundamental in drug discovery for constructing biaryl scaffolds, which are common motifs in many therapeutic agents.

## Experimental Protocols

The following sections provide detailed, adaptable methodologies for the synthesis of o-tolylboronic acid pinacol ester and its subsequent use in a typical cross-coupling reaction.

### Synthesis of o-Tolylboronic Acid Pinacol Ester via Esterification

This protocol is adapted from a general and robust procedure for the synthesis of boronic acid pinacol esters from their corresponding boronic acids.

#### Reaction Scheme:



#### Materials and Equipment:

- o-Tolylboronic acid
- Pinacol (2,3-Dimethyl-2,3-butanediol)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Diethyl ether (anhydrous)
- Pentane
- Round-bottom flask with a magnetic stirrer bar
- Argon or Nitrogen inert atmosphere setup
- Filtration apparatus
- Rotary evaporator

#### Procedure:

- To an oven-dried round-bottom flask under an argon atmosphere, add o-tolylboronic acid (1.0 equiv), pinacol (1.0 equiv), and anhydrous magnesium sulfate (1.5 equiv).
- Add anhydrous diethyl ether to the flask to create a stirrable suspension (approx. 10-15 mL per gram of boronic acid).
- Stir the suspension vigorously at room temperature for 24 hours under an inert atmosphere. The reaction progress can be monitored by TLC or GC-MS.

- Upon completion, filter the solid magnesium sulfate and any unreacted starting material. Wash the solid cake with additional diethyl ether.
- Combine the filtrates and concentrate under reduced pressure using a rotary evaporator to yield the crude product.
- For purification, dissolve the crude material in pentane and wash with water (3 x volume of pentane). This step removes any remaining pinacol.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate in vacuo to afford the pure o-tolylboronic acid pinacol ester as a liquid.

## General Protocol for Suzuki-Miyaura Cross-Coupling

This protocol describes a general procedure for the coupling of o-tolylboronic acid pinacol ester with an aryl bromide. Conditions such as catalyst, ligand, base, and solvent may require optimization for specific substrates.

### Reaction Scheme:



### Materials and Equipment:

- Aryl bromide (1.0 equiv)
- o-Tolylboronic acid pinacol ester (1.2-1.5 equiv)
- Palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ , 1-5 mol%)
- Base (e.g.,  $\text{K}_2\text{CO}_3$ ,  $\text{K}_3\text{PO}_4$ , 2-3 equiv)
- Solvent (e.g., Toluene, Dioxane, DMF, often with 10-20% water)
- Schlenk flask or reaction vial
- Inert atmosphere setup (Argon or Nitrogen)
- Heating and stirring module

- Standard workup and purification supplies (e.g., separatory funnel, silica gel for chromatography)

Procedure:

- To a Schlenk flask, add the aryl bromide (1.0 equiv), o-tolylboronic acid pinacol ester (1.2 equiv), palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ , 0.03 equiv), and base (e.g.,  $\text{K}_2\text{CO}_3$ , 2.0 equiv).
- Evacuate the flask and backfill with an inert gas (e.g., argon). Repeat this cycle three times.
- Add the degassed solvent system (e.g., a 4:1 mixture of toluene and water) via syringe.
- Heat the reaction mixture with vigorous stirring to 80-100 °C. Monitor the reaction by TLC or LC-MS until the starting aryl bromide is consumed.
- Cool the reaction to room temperature. Dilute with an organic solvent like ethyl acetate and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude residue by flash column chromatography on silica gel to isolate the desired biaryl product.

## Safety Information

o-Tolylboronic acid pinacol ester should be handled in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement(s)
Acute Toxicity, Oral	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed
Skin Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation
Eye Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation
Respiratory Irritation	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation

Table 3: GHS Hazard Information.[\[1\]](#)

## Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

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## References

- 1. 2-Tolylboronic acid pinacol ester | C13H19BO2 | CID 10704008 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
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